

Application Note: Analysis of Imicyafos Residue in Soil by LC-MS/MS

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Compound of Interest

Compound Name: *Imicyafos*

Cat. No.: *B1258118*

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Introduction

Imicyafos is a synthetic organophosphate nematicide used to control a variety of plant-parasitic nematodes in agricultural settings.[1] As an acetylcholinesterase (AChE) inhibitor, its application requires careful management to prevent adverse effects on non-target organisms and the environment.[1] Monitoring **imicyafos** residues in soil is crucial for assessing its environmental fate, ensuring food safety in rotational crops, and complying with regulatory standards. This application note details a robust and sensitive method for the quantification of **imicyafos** in soil using Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS). The method is based on a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction protocol followed by LC-MS/MS analysis, providing high selectivity and low detection limits suitable for routine environmental monitoring.

Principle

The method involves the extraction of **imicyafos** from soil samples using an acetonitrile-based solvent system, followed by a salting-out partitioning step. The resulting extract is then subjected to a dispersive solid-phase extraction (d-SPE) clean-up step to remove matrix co-extractives that could interfere with the analysis. The final, cleaned extract is analyzed by LC-MS/MS operating in Multiple Reaction Monitoring (MRM) mode, which provides excellent sensitivity and specificity for the quantification of the target analyte.

Experimental Protocols

Reagents and Materials

- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (LC-MS grade).
- Reagents: Formic acid (reagent grade), Ammonium formate (reagent grade), Anhydrous magnesium sulfate (MgSO_4), Sodium chloride (NaCl), Sodium citrate dihydrate, Sodium hydrogencitrate sesquihydrate.
- Standards: **Imicyafos** analytical standard (purity >98%).
- Consumables: 50 mL polypropylene centrifuge tubes, 2 mL and 15 mL d-SPE centrifuge tubes containing primary secondary amine (PSA) and anhydrous MgSO_4 , 0.22 μm syringe filters, LC vials.

Instrumentation

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Analytical Column: A reverse-phase C18 column (e.g., 2.1 x 150 mm, 1.8 μm).^[2]

Standard Preparation

- Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh 10 mg of **imicyafos** standard and dissolve in 100 mL of methanol. Store at -20°C .
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with methanol to create a calibration curve (e.g., 0.005 - 0.1 mg/L).^[3]
- Matrix-Matched Standards: To compensate for matrix effects, it is recommended to prepare calibration standards in a blank soil extract that has been processed through the entire sample preparation procedure.

Sample Preparation (Extraction and Clean-up)

The following protocol is based on the widely accepted QuEChERS method.^{[4][5][6]}

- Extraction:
 - Weigh 10.0 g of homogenized soil into a 50 mL centrifuge tube.
 - Add 10 mL of LC-MS grade water and vortex for 30 seconds. Allow the sample to hydrate for 15-30 minutes.[\[7\]](#)
 - Add 10 mL of acetonitrile to the tube.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g sodium citrate dihydrate, 0.5 g sodium hydrogencitrate sesquihydrate).[\[6\]](#)[\[8\]](#)
 - Immediately cap and shake the tube vigorously for 1 minute.
 - Centrifuge the tube at ≥ 4000 rpm for 5 minutes.
- Clean-up (Dispersive SPE):
 - Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE tube containing PSA sorbent and anhydrous MgSO_4 .
 - Vortex the d-SPE tube for 30 seconds.
 - Centrifuge at ≥ 4000 rpm for 5 minutes.
 - Collect the supernatant and filter it through a $0.22\ \mu\text{m}$ syringe filter into an LC vial for analysis.

LC-MS/MS Analysis

The following tables summarize the instrumental conditions for the analysis of **imicyafos**.

Table 1: LC-MS/MS Parameters for **Imicyafos** Analysis

Parameter	Setting
LC System	
Column	C18 Reverse-Phase (e.g., 2.1 x 150 mm, 1.8 μ m)[2]
Mobile Phase A	Water with 0.1% Formic Acid and 5 mM Ammonium Formate[2][8]
Mobile Phase B	Methanol with 0.1% Formic Acid and 5 mM Ammonium Formate[2][8]
Flow Rate	0.40 mL/min[2]
Injection Volume	5 μ L[3][7]
Column Temperature	30 °C
Gradient Program	0-1 min (5% B), 1-17 min (linear to 100% B), 17-20 min (100% B), 20.1-22 min (re-equilibrate to 5% B)[2]
MS/MS System	
Ionization Mode	Electrospray Ionization, Positive (ESI+)[9]
Capillary Voltage	3000 V
Gas Temperature	200 °C
Gas Flow	8.0 L/min
Nebulizer Pressure	35 psi

| MRM Transitions | Precursor Ion $[M+H]^+$: 305.1, Product Ion (Quantifier): 235.1, Product Ion (Qualifier): 201.1[7] |

Method Performance and Data

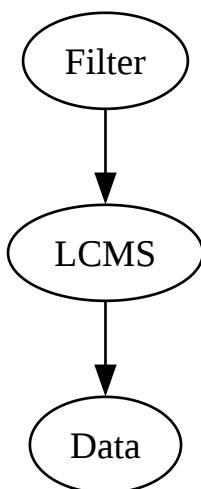
The described method is validated according to common guidelines to ensure linearity, accuracy, precision, and sensitivity.[4][10]

Table 2: Summary of Method Performance Characteristics

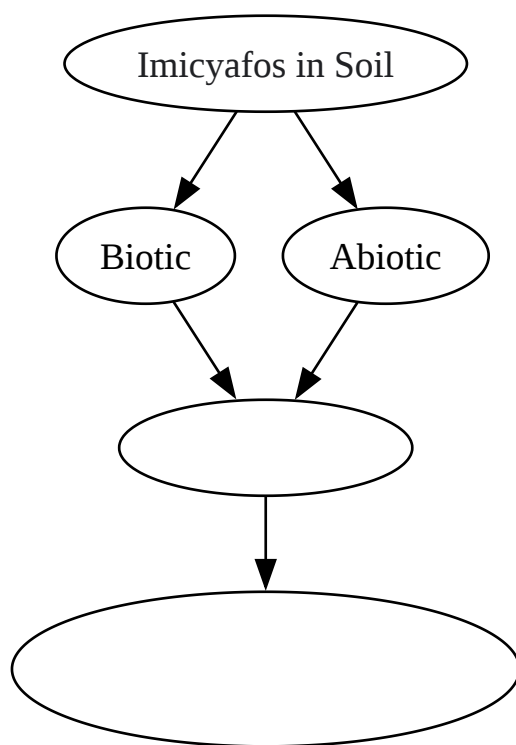
Parameter	Typical Value	Reference
Limit of Detection (LOD)	0.005 mg/kg	[11]
Limit of Quantification (LOQ)	0.01 mg/kg	[3][4]
Linearity (r^2)	> 0.99	[4][10]
Recovery	70 - 120%	[9][11]
Precision (RSD)	< 15%	[9]

| **Imicyafos** Half-life in Soil | 40.8 days |[12] |

Visualizations



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Discussion

The QuEChERS-based extraction and clean-up procedure is efficient for removing a significant portion of soil matrix components, such as humic acids and other organic matter, which can cause ion suppression or enhancement in the ESI source.[6] The use of a C18 column provides good chromatographic separation, and the optimized MS/MS parameters ensure high selectivity and sensitivity for **imicyafos**. The validation data confirms that the method is reliable and meets the performance criteria typically required for pesticide residue analysis, with LOQs well below the levels relevant for environmental monitoring.[4] The observed half-life of approximately 40.8 days in soil indicates that **imicyafos** has moderate persistence, underscoring the need for its monitoring after application.[12]

Conclusion

This application note presents a validated LC-MS/MS method for the determination of **imicyafos** residues in soil. The combination of a streamlined QuEChERS sample preparation protocol with the high sensitivity and selectivity of tandem mass spectrometry provides a reliable and robust tool for researchers, environmental scientists, and regulatory bodies. The

method is suitable for high-throughput analysis and can be effectively implemented for routine monitoring of **imicyafos** in soil to ensure agricultural and environmental safety.

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